

proper storage conditions for STOCK2S-26016

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Compound of Interest

Compound Name: STOCK2S-26016

Cat. No.: B1683317

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Technical Support Center: STOCK2S-26016

This technical support center provides essential information for researchers, scientists, and drug development professionals using **STOCK2S-26016**. Below you will find guidance on proper storage conditions, answers to frequently asked questions, and troubleshooting advice to ensure the integrity and efficacy of the compound in your experiments.

Storage and Handling Recommendations

Proper storage of **STOCK2S-26016** is critical to maintain its stability and activity. Adherence to these guidelines will minimize degradation and ensure reliable experimental outcomes.

Parameter	Recommended Condition	Notes
Solid Form	Store at -20°C.[1][2]	Protect from moisture.
DMSO Stock Solution	Store at -80°C for up to 6 months.[2]	Aliquot to avoid repeated freeze-thaw cycles.[2]
Ethanol Stock Solution	Store at -80°C for up to 6 months.	Aliquot to avoid repeated freeze-thaw cycles.
Shipping	Shipped at room temperature or with blue ice.[2]	Upon receipt, store at the recommended temperature.

Troubleshooting and FAQs

This section addresses common issues that may arise during the handling and use of **STOCK2S-26016**.

Q1: What is the recommended solvent for preparing stock solutions of **STOCK2S-26016**?

A1: **STOCK2S-26016** is soluble in DMSO up to 100 mM and in ethanol up to 50 mM.[1] For most cell-based assays, DMSO is the preferred solvent.

Q2: My compound does not seem to be active in my assay. What are the possible reasons?

A2: Several factors could contribute to a lack of activity:

- **Improper Storage:** The compound may have degraded due to incorrect storage temperatures or repeated freeze-thaw cycles.[2] Ensure that both the solid compound and stock solutions are stored at the recommended temperatures.
- **Incorrect Dilution:** Verify the calculations for your working dilutions. The reported IC50 for **STOCK2S-26016** is 16 µM for inhibiting WNK signaling.[1]

- **Experimental Conditions:** The lack of activity could be specific to the experimental setup. **STOCK2S-26016** inhibits the binding of WNK1 and WNK4 to SPAK, which in turn affects the phosphorylation of downstream transporters like NKCC1 and NCC.[1] Ensure your assay is designed to detect changes in this specific pathway.

Q3: I am having trouble dissolving the compound. What should I do?

A3: If you are experiencing solubility issues, you can gently warm the solution to 37°C and use sonication to aid dissolution.[2] Always use the appropriate solvent (DMSO or ethanol) at the recommended concentrations.[1]

Q4: How should I handle the compound upon receipt?

A4: Upon receiving **STOCK2S-26016**, which may be shipped at ambient temperature, it is crucial to immediately store it at -20°C for the solid form.[1][2] If preparing a stock solution, follow the storage guidelines for solutions to maintain stability.

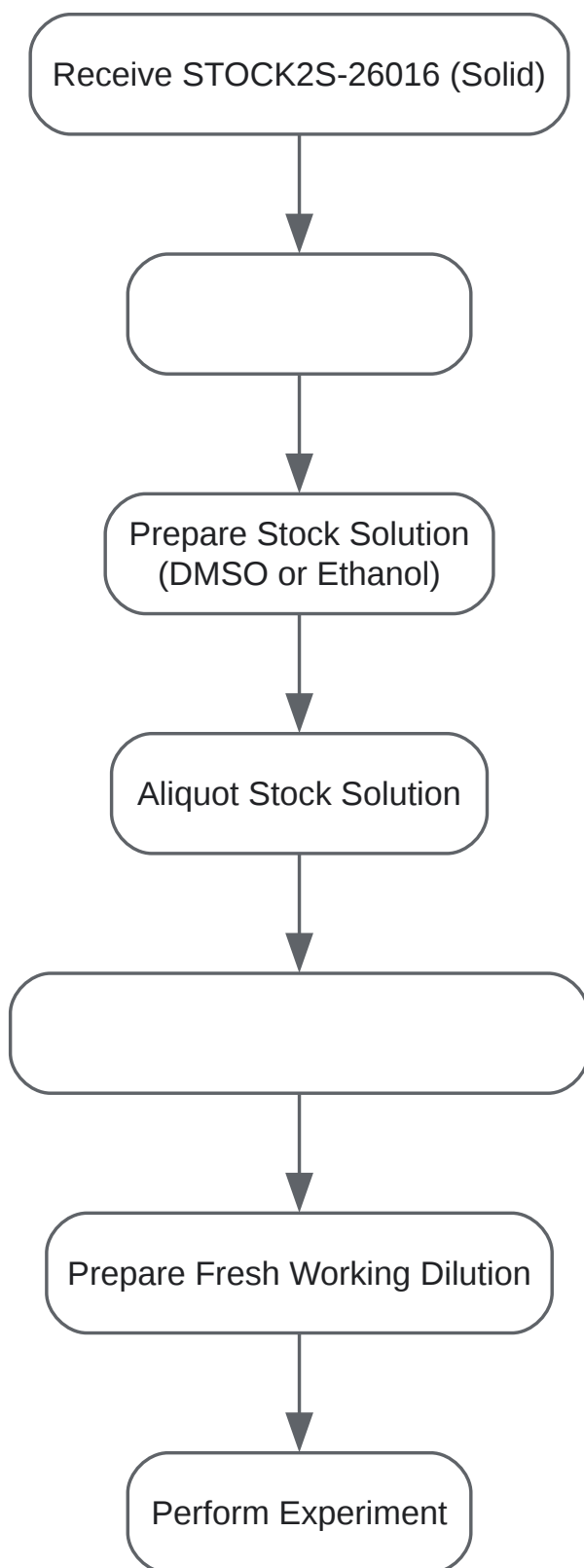
Q5: Can I store my diluted working solutions?

A5: It is not recommended to store diluted working solutions for extended periods. For best results, prepare fresh dilutions from your stock solution for each experiment.

Experimental Workflow and Signaling Pathway

Recommended Storage and Handling Workflow

The following diagram illustrates the recommended workflow for storing and handling **STOCK2S-26016** to ensure its quality and performance in your experiments.

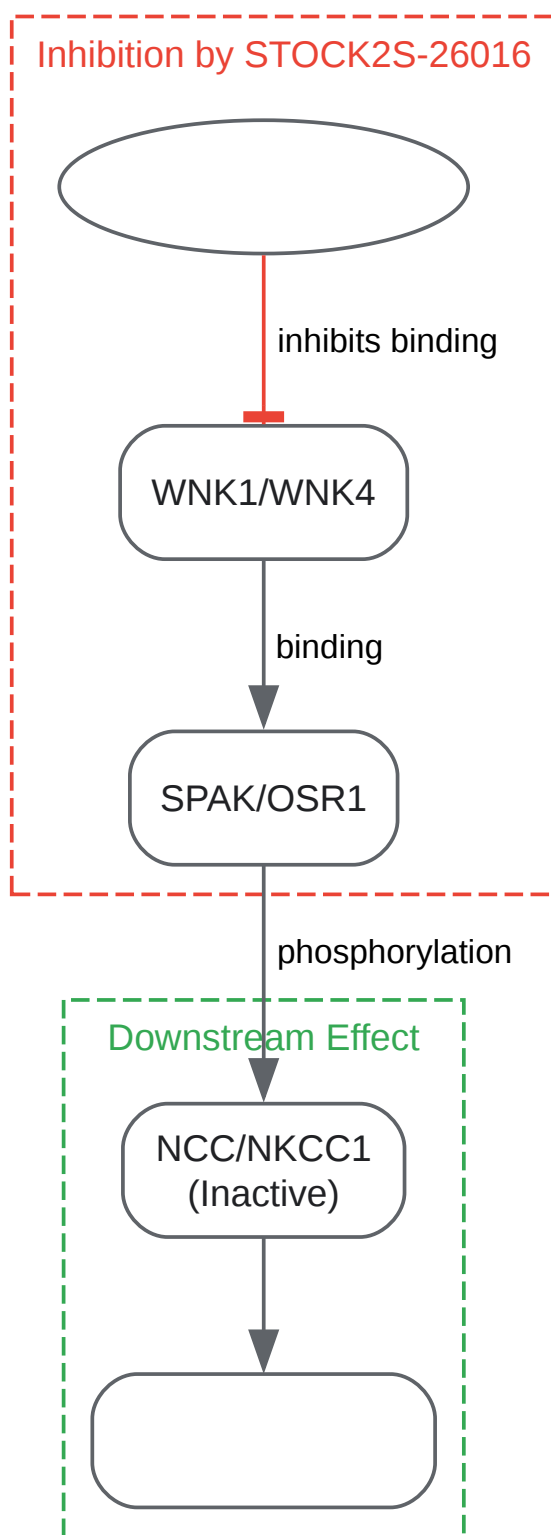


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Recommended storage and handling workflow for **STOCK2S-26016**.

WNK Signaling Pathway Inhibition by STOCK2S-26016

STOCK2S-26016 is an inhibitor of the WNK signaling pathway. The diagram below outlines the mechanism of action.



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Mechanism of WNK pathway inhibition by **STOCK2S-26016**.

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References

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